

Health and safety information for handling N,N'-Diphenylguanidine monohydrochloride

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Compound of Interest

Compound Name: *N,N'-Diphenylguanidine monohydrochloride*

Cat. No.: *B1216949*

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An In-depth Technical Guide to the Health and Safety of N,N'-Diphenylguanidine Monohydrochloride

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the health and safety information for **N,N'-Diphenylguanidine monohydrochloride**. It is intended for professionals in research and development who may handle this compound. The guide consolidates toxicological data, safe handling procedures, and emergency response protocols. For a more complete safety profile, data for the parent compound, 1,3-Diphenylguanidine (DPG), is also included and is clearly distinguished.

Hazard Identification and Classification

N,N'-Diphenylguanidine monohydrochloride is classified as a hazardous chemical. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides specific warnings associated with this compound.

According to aggregated notifications to the ECHA C&L Inventory, the substance is classified as follows:

- Acute Toxicity, Oral: Toxic if swallowed (H301) or Harmful if swallowed (H302).[1]

- Eye Damage/Irritation: Causes serious eye damage (H318) or Causes serious eye irritation (H319).[1]

The parent compound, 1,3-Diphenylguanidine (DPG), has a broader range of classifications, including skin irritation, respiratory irritation, and suspected reproductive toxicity.[2][3][4]

GHS Pictograms			
Corrosive (for H318)	Acute Toxic (Skull and Crossbones) (for H301)	Irritant (Exclamation Mark) (for H302, H319)	

Hazard Statements (H-phrases)			
H318 Causes serious eye damage	H301 Toxic if swallowed	H302 Harmful if swallowed	H319 Causes serious eye irritation

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GHS Pictograms and Hazard Statements for **N,N'-Diphenylguanidine Monohydrochloride**.

Physicochemical Information

Understanding the physical and chemical properties is crucial for safe handling and storage.

Property	Value	Source(s)
Chemical Formula	C ₁₃ H ₁₄ ClN ₃	PubChem[1]
Molecular Weight	247.72 g/mol	PubChem[1], Benchchem[5]
CAS Number	24245-27-0	PubChem[1], Benchchem[5]
Appearance	Liquid (Experimental)	PubChem[1]
Melting Point (DPG)	146 - 151 °C / 294.8 - 303.8 °F	Fisher Scientific[2], Alfa Aesar[6]
Solubility (DPG)	Soluble in alcohol, chloroform, hot benzene. Slightly soluble in water.	ChemicalBook[7], Alfa Aesar[6]
pH (DPG)	10.2 (10 g/L aqueous solution)	Fisher Scientific[2], Alfa Aesar[6]
log Pow (DPG)	2.42	Alfa Aesar[6], Chemos GmbH&Co.KG[8]
Decomposition Temp (DPG)	> 170°C	Alfa Aesar[6]

Toxicological Data

The primary toxicological concerns are acute oral toxicity and severe eye irritation. Most quantitative studies have been performed on the parent compound, 1,3-Diphenylguanidine (DPG).

Parameter	Species	Route	Value	Classification	Source(s)
LD50 (DPG)	Rat	Oral	350 - 375 mg/kg	Category 4 / Category 3	Alfa Aesar[6], SAFETY DATA SHEETS[9]
LD50 (DPG)	Rabbit	Dermal	> 2000 mg/kg	Not Classified	Alfa Aesar[6], NICNAS[4]
Eye Irritation (DPG)	Rabbit	-	Slightly to moderately irritating	Causes serious eye irritation	NICNAS[4]
Skin Irritation (DPG)	Rabbit	-	Non-irritating to irritating	Causes skin irritation	NICNAS[4]
Skin Sensitization (DPG)	Guinea Pig	-	Negative	Not a sensitizer	NICNAS[4]
Reproductive Toxicity (DPG)	Rat	Oral	Uterine hypoplasia (females), Spermatogenic arrest (males)	Suspected of damaging fertility	PubMed[10], HB Chemical[3]

Experimental Protocols

Detailed experimental methodologies for key toxicological assessments are crucial for interpreting the data. Below are summaries of protocols as described in safety assessments.

Acute Oral Toxicity (as per OECD Guideline 401)

- Objective: To determine the median lethal dose (LD50) following a single oral administration.
- Species: Rat.

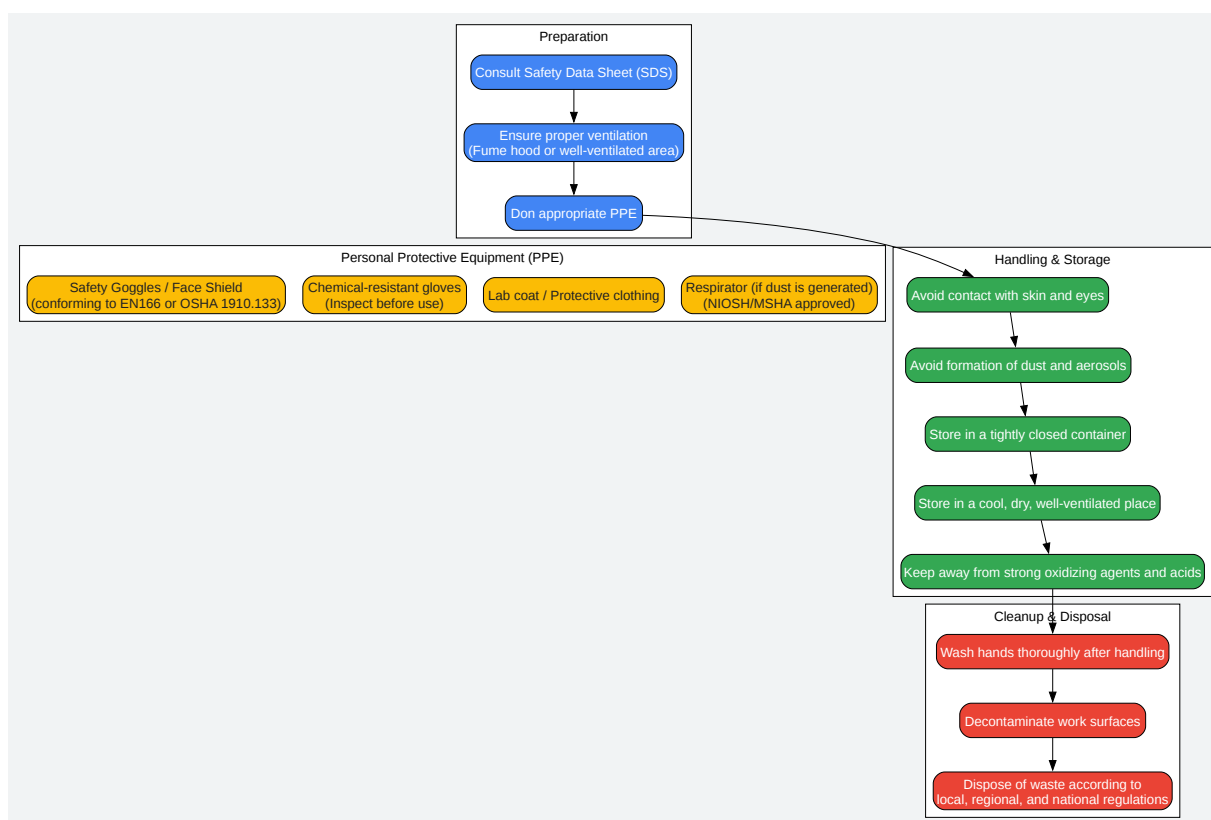
- **Methodology:** The substance (DPG) is administered in graduated doses to several groups of experimental animals, one dose per group. Observations of effects and mortality are made. The LD50 is calculated from the dose at which 50% of the animals are expected to die. The reported LD50 for DPG is 375 mg/kg.[9]
- **Observations:** Animals are observed for a minimum of 14 days for signs of toxicity and mortality. Body weight changes and necropsy findings are recorded.

Eye Irritation (as per OECD Guideline 405)

- **Objective:** To assess the potential for causing eye irritation or damage.
- **Species:** Rabbit.
- **Methodology:** A single dose of the test substance (DPG) is applied to the conjunctival sac of one eye of the experimental animal. The other eye remains untreated and serves as a control.
- **Observations:** The eyes are examined at 1, 24, 48, and 72 hours after application.[4] Ocular lesions (corneal opacity, iritis, conjunctival redness, and chemosis) are graded. Studies on DPG found it to be slightly to moderately irritating, with effects like conjunctivitis and marked corneal opacity that were reversible within 7-14 days.[4]

Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to handling minimizes exposure risk.



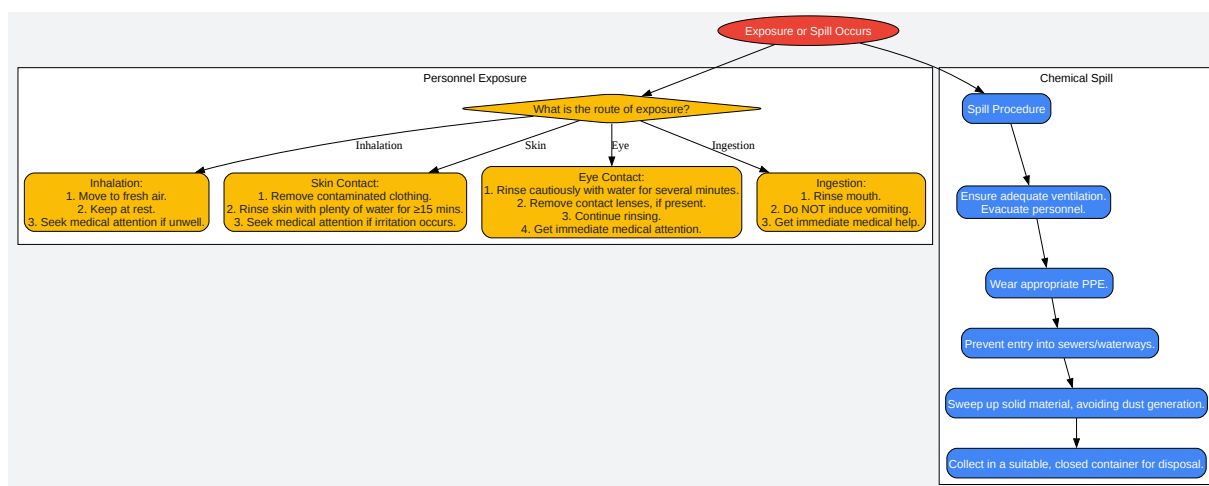
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A generalized workflow for the safe handling of chemical substances.

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[2][9] Eyewash stations and safety showers must be readily available.[2][6]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[9][11]
 - Skin Protection: Wear impervious, chemical-resistant gloves and protective clothing to prevent skin exposure.[2][9]
 - Respiratory Protection: If dust or aerosols may be generated, use a NIOSH/MSHA-approved respirator.[2][12]
- Hygiene Measures: Do not eat, drink, or smoke in the work area.[2][9] Wash hands thoroughly after handling the material.[2][9]

Emergency and First Aid Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.



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Logical flow for emergency response to exposure or spills.

- Inhalation: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[3][9]
- Skin Contact: Immediately take off all contaminated clothing. Rinse the skin with plenty of water or shower for at least 15 minutes.[5][12] If skin irritation occurs, get medical advice.[9]
- Eye Contact: Rinse cautiously with water for several minutes.[9] If present and easy to do, remove contact lenses. Continue rinsing.[9] Immediately seek medical attention, as the substance can cause serious eye damage.[1][3]
- Ingestion: Rinse mouth with water.[7][9] Do NOT induce vomiting.[12] Get emergency medical help immediately.[13]
- Spills: Evacuate the area. Ensure adequate ventilation.[9] Avoid generating dust.[9] Wear full PPE. Sweep up the material and place it in a suitable container for disposal.[2][12] Avoid release to the environment.[3][9]

Stability and Reactivity

- Stability: Stable under normal storage conditions.[6]
- Incompatible Materials: Keep away from strong oxidizing agents and strong acids.[2][6]
- Hazardous Decomposition Products: When heated to decomposition, it may emit toxic fumes including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[6][14]

This guide is intended to supplement, not replace, the official Safety Data Sheet (SDS) provided by the manufacturer. Always consult the most current SDS for the specific product you are using before beginning any work.

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References

- 1. N,N'-Diphenylguanidine monohydrochloride | C13H14ClN3 | CID 32260 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. hbchemical.com.mx [hbchemical.com.mx]
- 4. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 5. N,N'-Diphenylguanidine monohydrochloride | 24245-27-0 | Benchchem [benchchem.com]
- 6. WERCS Studio - Application Error [assets.thermofisher.com]
- 7. 1,3-Diphenylguanidine - Safety Data Sheet [chemicalbook.com]
- 8. chemos.de [chemos.de]
- 9. store.sangon.com [store.sangon.com]
- 10. Toxicity Studies of 1,3-Diphenylguanidine (CAS No. 102-06-7) Administered in Feed to F344/N Rats and B6C3F1 Mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. sovchem.net [sovchem.net]
- 12. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 13. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 24245-27-0 Name: N,N'-diphenylguanidine monohydrochloride [xixisys.com]
- 14. Diphenylguanidine | C13H13N3 | CID 7594 - PubChem [pubchem.ncbi.nlm.nih.gov]
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